

# Repellent Activity of Geranic Acid Esters against Aphids

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## Compound Focus: Geranic acid

CAS No.: 459-80-3

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**Geranic acid** itself is often synthetically modified to improve its stability and efficacy. A 2022 study designed a series of **geranic acid esters** and tested their repellent activity against the pea aphid (*Acyrtosiphon pisum*) [1].

The table below summarizes the repellent activity of selected potent compounds from the study. The repellency proportion (RP) represents the percentage of aphids repelled in a bioassay.

Compound ID	Chemical Substituent (R)	Repellency Proportion (RP%)
5f	3-OCH <sub>3</sub> (meta-methoxy)	55.6 ± 3.40 [1]
5r	3-Br (meta-bromo)	51.2 ± 1.94 [1]
5i	3-Cl (meta-chloro)	51.4 ± 1.20 [1]
5g	4-OCH <sub>3</sub> (para-methoxy)	43.6 ± 3.09 [1]
5s	4-Br (para-bromo)	43.4 ± 1.13 [1]
5a	H (no substituent)	38.1 ± 2.38 [1]

## Key Structure-Activity Findings [1]:

- **Ester Group Orientation:** Inverting the ester group in the lead compound significantly increased repellent activity and binding affinity to the target protein.
- **Meta-Substitution:** Introducing substituents at the *meta* position of the benzene ring generally led to higher activity than *ortho* or *para* substitution.
- **Halogen Atoms:** Halogen atoms like Chlorine (Cl) and Bromine (Br) at the *meta* position were particularly favorable for biological activity.

## Mechanism of Action and Target Protein Affinity

The repellent effect is achieved by disrupting the insect's olfactory system. The primary molecular target for these **geranic acid** esters in aphids is the odorant-binding protein 9 (**ApisOBP9**) [1].

The binding affinity of the compounds to ApisOBP9 was measured and expressed as  $1/K_i$  ( $\mu\text{M}$ ). A higher value indicates a stronger binding force.

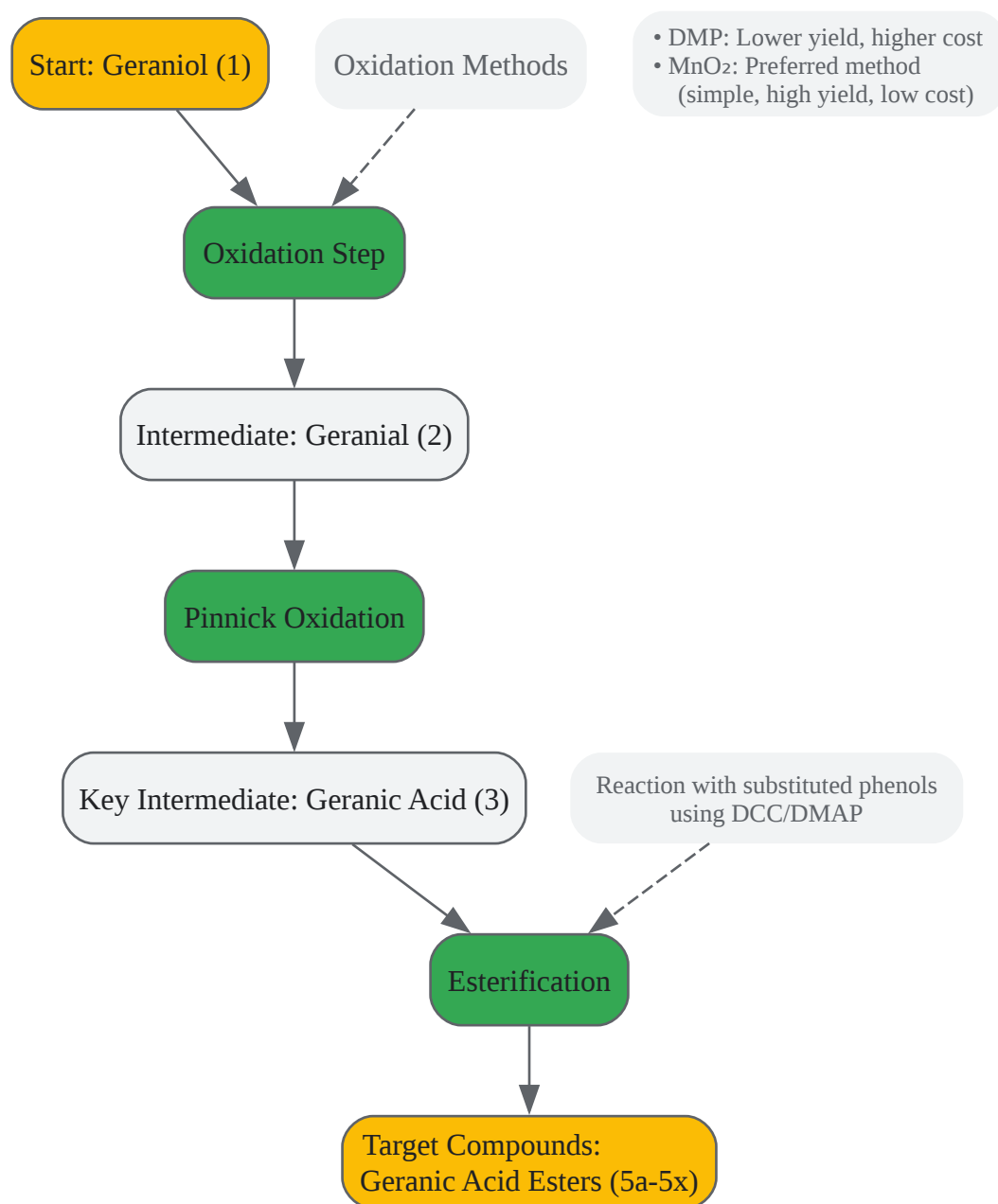
Compound ID	Binding Affinity ( $1/K_i$ , $\mu\text{M}$ )
5f (most active)	0.49 [1]
Lead Compound	Lower than 5f [1]

**Molecular Interactions:** Molecular docking studies revealed that the compounds bind to ApisOBP9 through vital **hydrogen bonding interactions** and **hydrophobic interactions** [1]. The ester group of the compound forms a critical hydrogen bond with a specific amino acid residue in the protein's binding pocket.

## Detailed Experimental Protocols

### Chemical Synthesis of Geranic Acid Esters (5a–5x)

The following workflow details the synthesis of **geranic acid** esters as described in the research [1]:



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Synthesis workflow for **geranic acid** esters.

#### Key Synthesis Notes [1]:

- **Oxidation of Geraniol:** Manganese dioxide (MnO<sub>2</sub>) is a more efficient oxidizing agent than Dess-Martin Periodinane (DMP) for converting geraniol to geranial, offering a simpler process, higher yield, and lower cost.
- **Pinnick Oxidation:** This reaction converts geranial to **geranic acid** using sodium chlorite (NaClO<sub>2</sub>) and sodium dihydrogen phosphate (NaH<sub>2</sub>PO<sub>4</sub>) in a one-pot method with high yield.

- **Esterification:** **Geranic acid** is esterified with various commercially available substituted phenols. The reaction uses dicyclohexylcarbodiimide (DCC) as a condensation agent and 4-dimethylaminopyridine (DMAP) as a catalyst, yielding 49-76% of the final products.

## Bioassay for Repellent Activity

**Organism:** Pea aphid (*Acyrtosiphon pisum*) [1].

- **Procedure:** A repellency bioassay is conducted using a specially designed apparatus. Test compounds are dissolved in acetone and applied to one chamber, while a solvent control is applied to the other. Aphids are released into the central area, and their distribution in the two chambers is recorded after a set period (e.g., 2 and 24 hours) [1].
- **Data Analysis:** The Repellency Proportion (RP%) is calculated to quantify the effect [1].

## Fluorescence Competitive Binding Assay

**Objective:** To measure the binding affinity between the synthesized compounds and the target protein ApisOBP9 [1].

- **Principle:** A fluorescent reporter (e.g., 1-N-phenyl-naphthylamine, NPN) binds to ApisOBP9 and emits fluorescence. When a test compound with a stronger binding affinity is introduced, it displaces the reporter, causing a decrease in fluorescence intensity. The concentration required to displace 50% of the reporter ( $IC_{50}$ ) is used to calculate the inhibition constant ( $K_i$ ) [1].

## Biosynthesis and Broader Biological Role

Beyond synthetic chemistry, **geranic acid** can be produced microbially. A 2022 study engineered *E. coli* to produce **geranic acid** from simple C5 substrates (isopentenols) via the **Isopentenol Utilization Pathway (IUP)**, achieving a titer of 764 mg/L in 24 hours [2].

**Geranic acid** was first identified in an insect context as a component of the **Nasonov pheromone** of the honey bee (*Apis mellifera*), which is used for orientation and colony cohesion [3]. It also functions as a tyrosinase inhibitor and has shown insecticidal and biting deterrent activity against various pests [2].

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## References

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